

Physical and chemical properties of 3-(Benzyloxy)benzylidenemalononitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Benzyloxy)benzylidenemalononitrile

Cat. No.: B405048

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An In-depth Technical Guide to 3-(Benzyloxy)benzylidenemalononitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-(Benzyloxy)benzylidenemalononitrile**. Due to the limited availability of direct experimental data for the 3-substituted isomer, this document also includes relevant data for the parent compound, benzylidenemalononitrile, and its 2- and 4-substituted isomers to serve as a valuable reference. The guide details a general synthesis protocol, summarizes known physicochemical properties, and discusses the broader context of this class of compounds in scientific research.

Introduction

Benzylidenemalononitrile and its derivatives are a class of organic compounds that have garnered significant interest in various fields, including medicinal chemistry and materials science. Their chemical structure, characterized by a benzylidene group attached to a malononitrile moiety, imparts unique reactivity and potential for diverse applications. These

compounds are typically synthesized through Knoevenagel condensation. The physiological activity and physical properties of benzylidenemalononitrile derivatives can be significantly influenced by the position of substituents on the phenyl ring. This guide focuses specifically on the 3-(Benzyloxy) substituted variant.

Compound Identification and Structure

While a specific CAS number for **3-(Benzyloxy)benzylidenemalononitrile** is not readily available in public databases, its structural information is presented below.

Property	Value
IUPAC Name	2-(3-(Benzyloxy)benzylidene)malononitrile
Molecular Formula	C ₁₇ H ₁₂ N ₂ O
Molecular Weight	260.29 g/mol
Canonical SMILES	<chem>C1=CC=C(C=C1)COC2=CC(=CC=C2)C=C(C#N)C#N</chem>
InChI Key	Information not available
CAS Number	Information not available

Physical and Chemical Properties

Direct experimental data for the physical and chemical properties of **3-(Benzyloxy)benzylidenemalononitrile** are not extensively reported. Therefore, the following tables provide data for the parent compound, benzylidenemalononitrile, and the related isomers, 2-(Benzyloxy)benzylidenemalononitrile and 4-(Benzyloxy)benzylidenemalononitrile, for comparative purposes.

Physical Properties

Property	3-(Benzyloxy)benzylidenemalonitrile	Benzylidenemalonitrile	2-(Benzyloxy)benzylidenemalonitrile	4-(Benzyloxy)benzylidenemalonitrile
Appearance	Data not available	White to orange to green powder/crystal	Colorless plates	Yellow solid[1]
Melting Point	Data not available	83-85 °C[2][3]	Data not available	Data not available
Boiling Point	Data not available	120-125 °C at 0.6 mmHg[2]	Data not available	Data not available
Solubility	Data not available	Soluble in methanol[2]	Data not available	Data not available

Spectroscopic Data

Detailed experimental spectral data for **3-(Benzyloxy)benzylidenemalonitrile** is not available. The following represents expected spectral characteristics based on its structure and data from related compounds.

Spectroscopy	3-(Benzyloxy)benzylidenemalonitrile (Predicted)
¹ H NMR	Expected signals for benzylic protons, aromatic protons from both phenyl rings, and a vinylic proton.
¹³ C NMR	Expected signals for nitrile carbons, aromatic carbons, a benzylic carbon, and vinylic carbons.
IR (Infrared)	Characteristic peaks for C≡N (nitrile), C=C (alkene), C-O (ether), and aromatic C-H stretching.
Mass Spec.	Expected molecular ion peak corresponding to the molecular weight of 260.29.

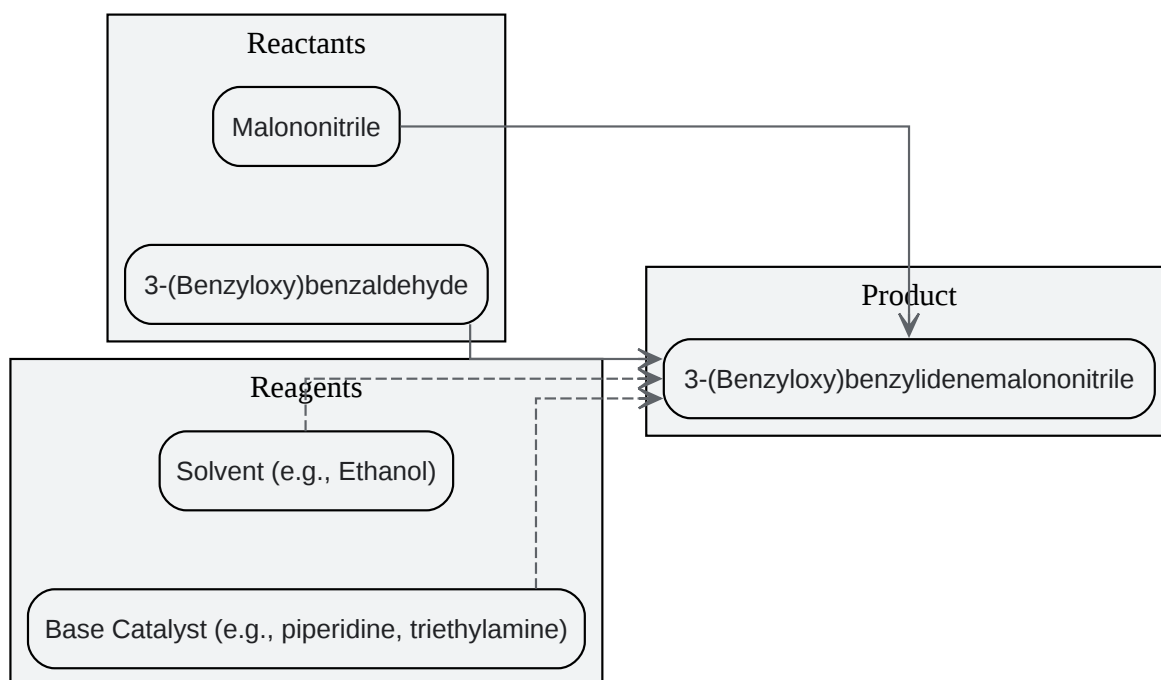
Experimental Protocols

The synthesis of **3-(Benzyloxy)benzylidenemalononitrile** is expected to follow the general procedure for Knoevenagel condensation. This reaction involves the base-catalyzed condensation of an aldehyde or ketone with a compound containing an active methylene group, such as malononitrile.

General Synthesis of Benzylidenemalononitrile Derivatives

A common method for the synthesis of benzylidenemalononitrile derivatives is the Knoevenagel condensation of a substituted benzaldehyde with malononitrile.^{[4][5][6]}

Reaction:



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General Knoevenagel Condensation Workflow

Procedure:

- Dissolve 3-(benzyloxy)benzaldehyde and malononitrile in a suitable solvent, such as ethanol, in a round-bottom flask.
- Add a catalytic amount of a base, for example, piperidine or triethylamine.[\[1\]](#)
- The reaction mixture is typically stirred and may be heated to facilitate the reaction.[\[1\]](#)
- Reaction progress is monitored by a suitable technique, such as thin-layer chromatography (TLC).
- Upon completion, the product can be isolated by filtration, often after cooling the reaction mixture to induce precipitation.[\[1\]](#)
- Further purification can be achieved by recrystallization from an appropriate solvent.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **3-(Benzyloxy)benzylidenemalononitrile** are not prominent in the literature, the broader class of benzylidenemalononitrile derivatives has been investigated for various pharmacological properties. Notably, some derivatives have been explored as potential inhibitors of protein tyrosine kinases, which are crucial components of cellular signaling pathways involved in cell growth and proliferation. However, without specific data for the 3-benzyloxy isomer, no definitive signaling pathway can be described.

Conclusion

3-(Benzyloxy)benzylidenemalononitrile is a derivative of the well-studied benzylidenemalononitrile core structure. While detailed experimental data for this specific isomer is scarce, its synthesis can be reliably predicted to follow established Knoevenagel condensation protocols. The physicochemical properties are anticipated to be in line with those of its 2- and 4-isomers, though direct experimental verification is required. Further research is needed to fully characterize **3-(Benzyloxy)benzylidenemalononitrile** and to explore its potential applications in medicinal chemistry and other scientific disciplines. This guide serves as a foundational resource for researchers interested in this compound, highlighting the current knowledge and identifying areas for future investigation.

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- To cite this document: BenchChem. [Physical and chemical properties of 3-(Benzyloxy)benzylidenemalononitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b405048#physical-and-chemical-properties-of-3-benzyloxy-benzylidenemalononitrile]

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